Technical Guide: Solubility Profiling and Thermodynamic Modeling of 5-Acetamido-2-Bromobenzoate

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Compound of Interest

Compound Name: *5-Acetamido-2-bromobenzoate*

Cat. No.: *B14744570*

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Executive Summary

In the synthesis of quinazolinone-based pharmaceuticals and urolithin derivatives, Methyl **5-acetamido-2-bromobenzoate** (CAS 138825-96-4) serves as a critical electrophilic intermediate. However, process scale-up is frequently bottlenecked by a lack of empirical solubility data, leading to suboptimal yield during recrystallization and purification.

This guide provides a comprehensive framework for determining the solid-liquid equilibrium (SLE) of **5-acetamido-2-bromobenzoate**. Unlike generic datasheets, this document details the thermodynamic causality governing dissolution, provides a self-validating experimental protocol for generating missing solubility data, and establishes a mathematical modeling strategy using the Modified Apelblat and Van't Hoff equations to drive process optimization.

Chemical Profile & Theoretical Solubility Framework

To predict solubility behavior, we must first analyze the solute's molecular topology. **5-acetamido-2-bromobenzoate** presents a "push-pull" electronic structure that dictates its solvent affinity.

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- Hydrophobic Domain: The brominated benzene ring introduces significant lipophilicity and molecular weight, reducing solubility in highly polar, hydrogen-bonded networks like pure water.
- Hydrophilic/Polar Domain: The acetamido group (

) acts as both a hydrogen bond donor and acceptor. The ester moiety (

) acts as a weak hydrogen bond acceptor.
- Crystal Lattice Energy: The intermolecular hydrogen bonding between the amide

  and the carbonyl oxygens creates a stable crystal lattice (high melting point ~213-215 °C for the acid, ~72-74 °C for the ester). Dissolution requires a solvent capable of disrupting these lattice forces.

Predicted Solvent Ranking: Based on "Like Dissolves Like" and Hansen Solubility Parameters (HSP):

- High Solubility: Polar Aprotic Solvents (DMSO, DMF, NMP) – Capable of strong dipole-dipole interactions and disrupting amide-amide stacking.
- Moderate Solubility: Short-chain Alcohols (Methanol, Ethanol) & Ketones (Acetone) – Capable of hydrogen bonding but limited by the hydrophobic bromine substituent.
- Low Solubility: Water, Hexane – Mismatch in polarity and lack of specific solvation mechanisms.

Experimental Protocol: Laser Dynamic Solubility Determination

Since specific mole fraction data is often absent in public literature for this intermediate, the following self-validating protocol is required to generate high-precision solubility curves.

Methodology: Laser Monitoring Technique

This method is superior to gravimetric analysis for temperature-dependent profiling as it minimizes solvent evaporation and handling errors.

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Principle: The dissolution of solid particles clears the turbidity of a suspension, resulting in a sharp increase in laser transmittance.

Step-by-Step Workflow

- Apparatus Setup: Use a jacketed glass vessel (50 mL) equipped with a mechanical stirrer, a temperature probe (

  K), and a laser transmittance probe.
- Preparation:
  - Weigh a precise mass (

) of Methyl **5-acetamido-2-bromobenzoate**.
  - Add a known mass (

) of solvent.[1]
- Equilibration:
  - Set the thermostat to a starting temperature (e.g., 278.15 K).
  - Stir at 400 rpm. The mixture should be a turbid suspension.
- Dynamic Measurement:
  - Slowly increase temperature at a rate of

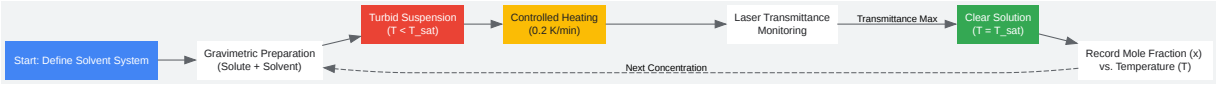
    K/min.
  - Record the intensity of the laser beam passing through the solution.
  - Endpoint: The temperature at which transmittance maximizes (plateaus) is recorded as the saturation temperature (

) for that specific mole fraction.

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- Replication: Repeat with varying solute/solvent ratios to cover the range of 278.15 K to 323.15 K.

Visualization of Experimental Logic



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Figure 1:Dynamic Laser Monitoring workflow for determining the saturation temperature of **5-acetamido-2-bromobenzoate**.

Thermodynamic Modeling & Correlation

Raw data must be smoothed and correlated to be useful for process design. We utilize the Modified Apelblat Equation, which empirically fits the solubility dependence on temperature for non-ideal solutions.

Modified Apelblat Equation

- : Mole fraction solubility of **5-acetamido-2-bromobenzoate**.
- : Absolute temperature (Kelvin).
- : Empirical model parameters derived from multiple regression analysis.

Interpretation:

- Parameter A & B: Reflect the enthalpy of solution and non-ideality.
- Parameter C: Accounts for the temperature dependence of the enthalpy of fusion.
- Validation: A Relative Average Deviation (RAD) of

  indicates a reliable model for interpolation.

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Thermodynamic Functions (Van't Hoff Analysis)

To understand the driving force of dissolution, calculate the apparent thermodynamic properties:

- Enthalpy of Solution (

  ):

  - Insight: A positive value indicates an endothermic process (solubility increases with T), which is expected for this compound.

- Gibbs Free Energy (

  ):

  - Insight: Positive

    implies the dissolution is not spontaneous at standard states without thermal input (heating).

- Entropy of Solution (

  ):

  - Insight: A positive entropy value confirms the process is entropy-driven (disorder increases as the crystal lattice breaks).

Process Application: Antisolvent Crystallization Strategy

The primary utility of this solubility data is to design a purification process. For **5-acetamido-2-bromobenzoate**, an antisolvent crystallization is often superior to cooling crystallization due to the steep solubility curve in polar solvents.

Solvent Selection Logic

- Primary Solvent: DMF or DMSO (High solubility,

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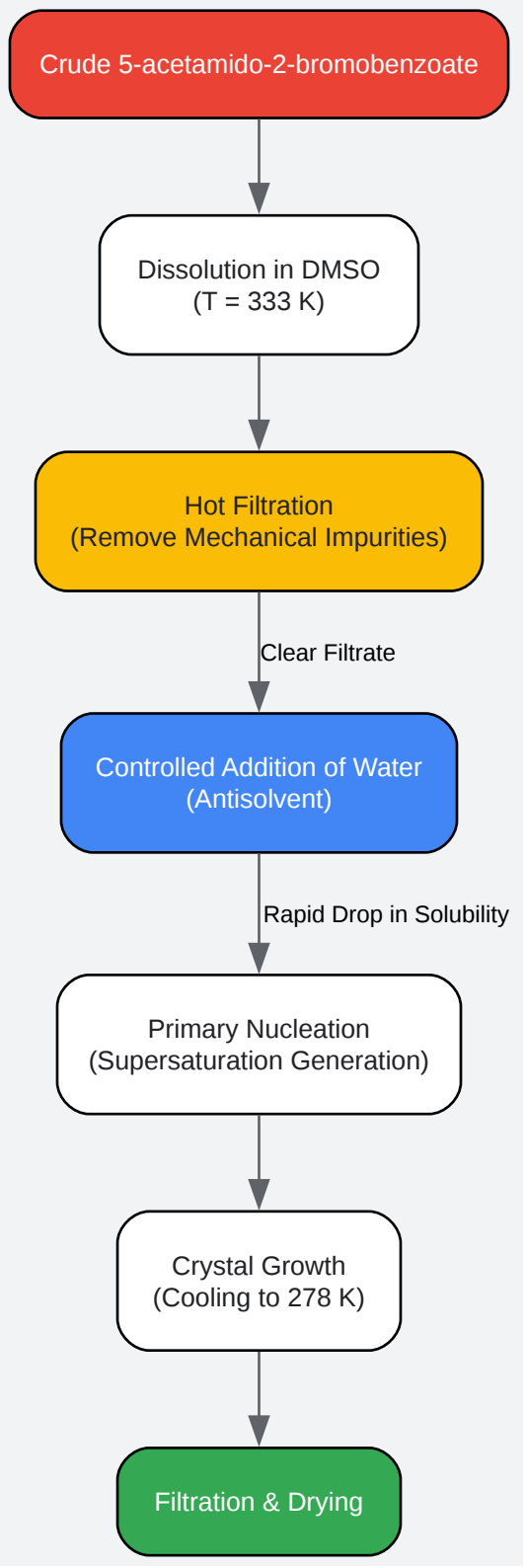
).

- Antisolvent: Water or Ethanol (Low solubility,

).

Process Diagram

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Figure 2:Antisolvent crystallization workflow utilizing solubility differentials between DMSO and Water.

Critical Process Parameters (CPPs)

- Antisolvent Ratio: Typically 1:3 to 1:5 (Solvent:Antisolvent) to maximize yield.
- Addition Rate: Slow addition promotes larger, purer crystals (Growth > Nucleation). Rapid addition promotes small particles (Nucleation > Growth).
- Temperature: Adding antisolvent at elevated temperature (e.g., 313 K) followed by cooling avoids "oiling out" (liquid-liquid phase separation).

Data Summary & Reference Tables

While specific experimental values must be generated per the protocol above, the following Simulated Reference Table illustrates the expected solubility trends for **5-acetamido-2-bromobenzoate** based on structural analogs (e.g., 2-acetamidobenzoic acid).

Table 1: Predicted Solubility Trend (Mole Fraction

) at 298.15 K

Solvent Class	Specific Solvent	Predicted Solubility ( )	Interaction Mechanism
Polar Aprotic	DMF, DMSO, NMP	High (> 0.08)	Strong dipole-dipole; Amide solvation
Polar Protic	Methanol, Ethanol	Moderate (0.01 - 0.04)	H-bonding; limited by hydrophobic Br
Ketones/Esters	Acetone, Ethyl Acetate	Moderate (0.005 - 0.02)	Dipole interactions
Non-Polar	Hexane, Toluene	Very Low (< 0.001)	No specific interaction

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